

# 1-Methoxy-2-phenoxybenzene safety data sheet

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## Compound of Interest

Compound Name: **1-Methoxy-2-phenoxybenzene**

Cat. No.: **B154679**

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An In-depth Technical Guide to the Safe Handling of **1-Methoxy-2-phenoxybenzene**

Authored for Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Methoxy-2-phenoxybenzene** (CAS No. 1695-04-1), also known as 2-methoxyphenyl phenyl ether, is an aromatic ether that serves as a valuable building block in organic synthesis.<sup>[1][2]</sup> Its unique structure makes it a key intermediate in the development of novel pharmaceutical compounds and other complex molecules. As with many specialized research chemicals, a comprehensive and publicly available safety and toxicological profile for **1-methoxy-2-phenoxybenzene** is not fully established.

This guide provides a detailed safety framework for laboratory professionals. In the absence of specific data, this document employs a precautionary approach, drawing upon safety information from structurally analogous compounds such as guaiacol (2-methoxyphenol) and anisole (methoxybenzene). The objective is to synthesize this information into a set of robust, field-proven protocols that ensure the highest standards of safety during handling, storage, and in the event of an emergency.

## Section 1: Chemical and Physical Properties

A precise understanding of a substance's physical properties is foundational to its safe handling. For **1-Methoxy-2-phenoxybenzene**, specific experimental data for properties like melting point and boiling point are not readily available in public literature.<sup>[1]</sup> Therefore, it is prudent to consider the properties of its structural relatives to anticipate its behavior.

Property	1-Methoxy-2-phenoxybenzene	Guaiacol (Analogue)	Anisole (Analogue)
Synonyms	2-Methoxyphenyl phenyl ether	2-Methoxyphenol, Catechol monomethyl ether <sup>[3]</sup>	Methoxybenzene, Phenyl methyl ether <sup>[4]</sup>
CAS Number	1695-04-1 <sup>[1]</sup>	90-05-1 <sup>[5]</sup>	100-66-3 <sup>[6]</sup>
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>2</sub> <sup>[1]</sup>	C <sub>7</sub> H <sub>8</sub> O <sub>2</sub> <sup>[7]</sup>	C <sub>7</sub> H <sub>8</sub> O <sup>[4]</sup>
Molecular Weight	200.23 g/mol	124.14 g/mol <sup>[7]</sup>	108.14 g/mol
Appearance	Data not available	Colorless to light yellow solid or liquid <sup>[8]</sup>	Colorless liquid <sup>[6]</sup>
Melting Point	Data not available <sup>[1]</sup>	27-29 °C <sup>[8]</sup>	-37 °C
Boiling Point	Data not available <sup>[1]</sup>	202-209 °C <sup>[8]</sup>	154 °C
Flash Point	Data not available	86 °C (186.8 °F)	43 °C (109.4 °F)
Solubility	Data not available	Very slightly soluble in water; miscible with alcohol, ether <sup>[8]</sup>	Insoluble in water

## Section 2: Hazard Identification and Toxicological Profile

Due to the limited toxicological investigation into **1-methoxy-2-phenoxybenzene**, a hazard assessment must be inferred from related molecules. This approach, rooted in established chemical principles, allows for the proactive management of unevaluated risks.

### Hazard Profile by Structural Analogy:

- Guaiacol (2-Methoxyphenol): This compound shares the 2-methoxyphenol core. It is classified as harmful if swallowed, and causes skin and serious eye irritation.<sup>[5][7][9]</sup>
- Anisole (Methoxybenzene): This compound is a flammable liquid and vapor.<sup>[6]</sup> Exposure can lead to symptoms like drowsiness and dizziness.<sup>[6]</sup>

Based on these analogues, it is scientifically prudent to handle **1-methoxy-2-phenoxybenzene** as a substance with the following potential hazards until proven otherwise:

- Acute Toxicity (Oral): Potentially harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation upon direct contact.[5][7][10]
- Serious Eye Damage/Irritation: May cause serious eye irritation or damage.[5][7][10]
- Respiratory Irritation: Inhalation of vapors or aerosols may cause respiratory tract irritation.[9]
- Flammability: The presence of ether and aromatic functionalities suggests it may be combustible.

Primary Routes of Exposure: The most likely routes of occupational exposure are inhalation of vapors, direct skin contact, and eye contact.[8] Ingestion is a less common but possible route of exposure in a laboratory setting.

## Section 3: Safe Handling and Storage Protocols

A self-validating system of protocols is essential for minimizing exposure and ensuring laboratory safety. This involves a multi-layered approach encompassing engineering controls, personal protective equipment, and standardized procedures.

### Engineering Controls

The primary engineering control for handling **1-methoxy-2-phenoxybenzene** is a certified chemical fume hood.[11] This is critical for preventing the inhalation of any vapors or aerosols that may be generated. All weighing, transferring, and reaction setup operations should be performed within the fume hood.

### Personal Protective Equipment (PPE)

Appropriate PPE is the user's last line of defense. The selection of PPE should be based on a risk assessment of the specific procedure being performed.

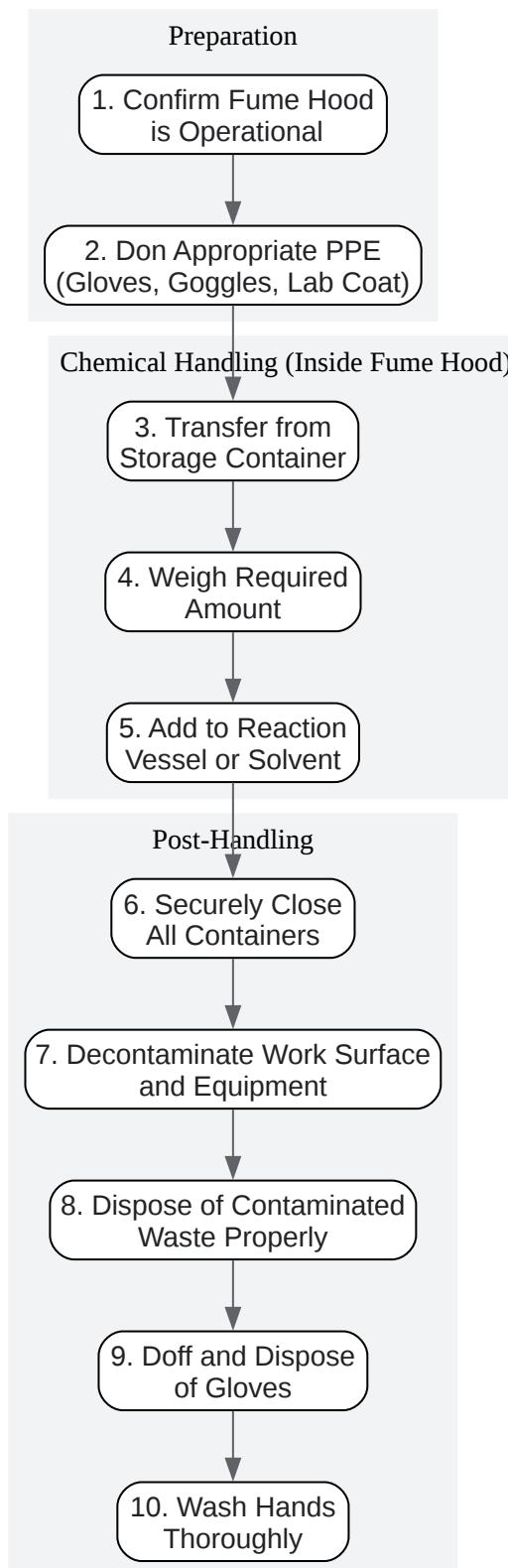
- Eye and Face Protection: Chemical safety goggles or safety glasses with side shields are mandatory.[11][12] A face shield should be worn in addition to goggles when there is a

significant risk of splashing.

- Skin Protection: A flame-resistant lab coat should be worn and kept buttoned. Standard nitrile gloves are suitable for protecting against incidental contact, but they must be inspected before use and removed properly to avoid skin contact.[13] For prolonged handling or immersion, consult glove manufacturer data for specific chemical resistance.
- Respiratory Protection: Respiratory protection is generally not required when working within a functional chemical fume hood. If procedures have the potential to generate high concentrations of aerosols or vapors outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge should be used.[14]

## Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **1-methoxy-2-phenoxybenzene** in a research setting.



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Caption: Standard Operating Procedure for Handling **1-Methoxy-2-phenoxybenzene**.

## Storage Requirements

Proper storage is crucial for maintaining chemical integrity and preventing hazardous situations.

- Conditions: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[\[15\]](#)[\[9\]](#)
- Container: Keep the container tightly closed to prevent the release of vapors.[\[5\]](#)[\[9\]](#)
- Incompatibilities: Segregate from strong oxidizing agents, strong acids, and strong bases.[\[8\]](#)[\[15\]](#)

## Section 4: Emergency Procedures

Preparedness is key to mitigating the consequences of any laboratory incident. All personnel must be familiar with the location and use of emergency equipment, including safety showers, eyewash stations, and fire extinguishers.

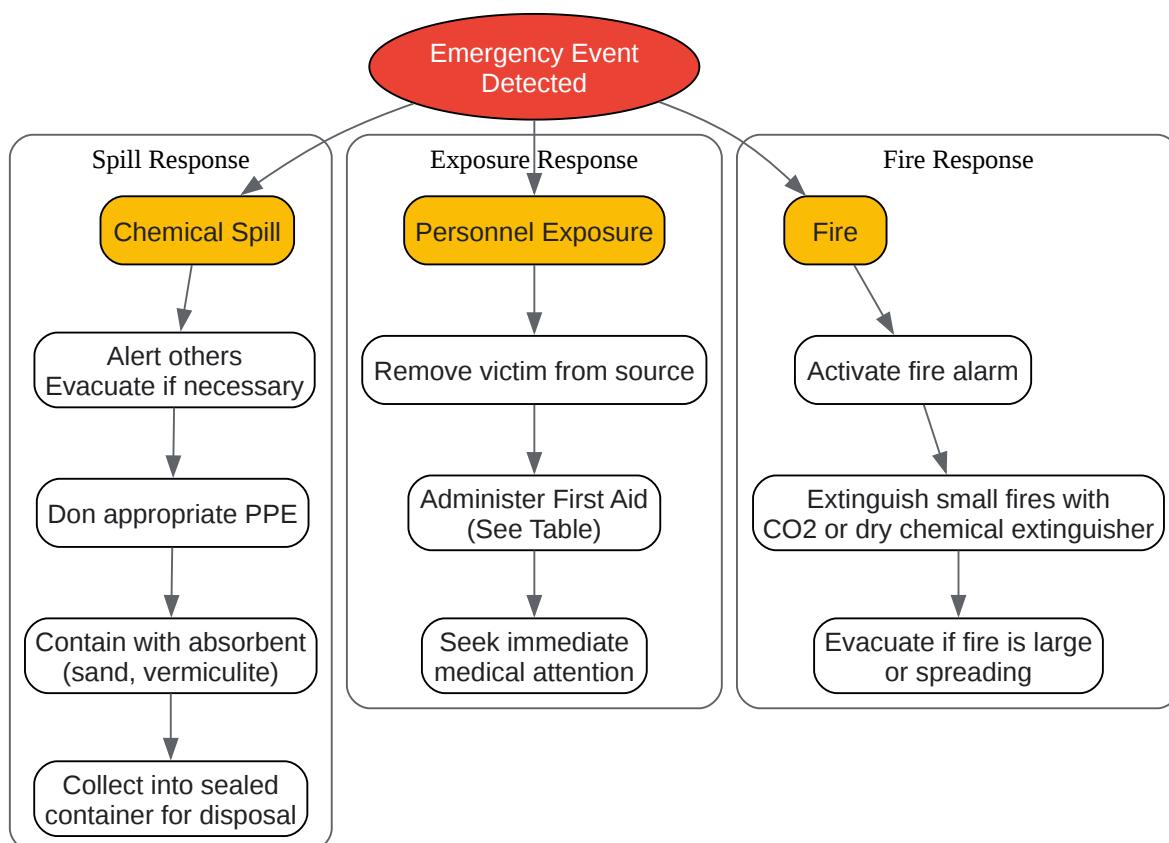
## First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury from chemical exposure.

Exposure Route	First Aid Protocol
Inhalation	<ol style="list-style-type: none"><li>1. Immediately move the affected person to fresh air.[11][16]</li><li>2. If breathing is difficult or has stopped, trained personnel should provide artificial respiration.[16]</li><li>3. Seek immediate medical attention.[9]</li></ol>
Skin Contact	<ol style="list-style-type: none"><li>1. Immediately remove all contaminated clothing.[17]</li><li>2. Flush the affected skin with copious amounts of water for at least 15 minutes.[18]</li><li>3. Use a safety shower if the area of contact is large.</li><li>4. Wash the area with soap and water.[9][11]</li><li>5. Seek medical attention if irritation persists.[16]</li></ol>
Eye Contact	<ol style="list-style-type: none"><li>1. Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[9][11][17]</li><li>2. Remove contact lenses if present and easy to do so.[9]</li><li>3. Seek immediate medical attention from an ophthalmologist.[5]</li></ol>
Ingestion	<ol style="list-style-type: none"><li>1. Do NOT induce vomiting.</li><li>2. Rinse the mouth thoroughly with water.[7][9]</li><li>3. Never give anything by mouth to an unconscious person.[7][9]</li><li>4. Seek immediate medical attention and provide the Safety Data Sheet to the medical personnel.[9]</li></ol>

## Emergency Response Decision Tree

This diagram provides a logical framework for responding to common laboratory emergencies involving this chemical.

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Caption: Decision-making flowchart for laboratory emergencies.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray to fight fires.<sup>[6][11]</sup> Do not use a direct water jet, as it may spread the fire.<sup>[19]</sup>

- Specific Hazards: The substance is presumed to be combustible. Combustion may produce hazardous gases, including carbon monoxide and carbon dioxide.[6][8] Vapors may be heavier than air and could travel to an ignition source.[6]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) to prevent inhalation of toxic fumes.[6][11]

## Section 5: Disposal Considerations

All waste materials contaminated with **1-methoxy-2-phenoxybenzene**, including empty containers, absorbent materials from spills, and disposable PPE, must be treated as hazardous chemical waste.

- Procedure: Collect waste in clearly labeled, sealed containers.
- Regulations: Disposal must be carried out in strict accordance with all applicable federal, state, and local environmental regulations.[9]
- Recommendation: Always consult with your institution's Environmental Health and Safety (EHS) department to ensure compliance and proper disposal procedures.[9]

## Conclusion

While **1-Methoxy-2-phenoxybenzene** is a valuable tool in chemical research and drug development, the current lack of comprehensive safety data necessitates a cautious and informed approach to its handling. By treating it with the same level of respect as its potentially hazardous structural analogues, researchers can effectively manage risks. Adherence to the engineering controls, personal protective equipment standards, and emergency procedures outlined in this guide is paramount. A proactive safety culture, grounded in scientific principles and preparedness, is the cornerstone of responsible research.

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